

# Methodology for Determining the Effect of Potassium L-Lactate on Protein Stability

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## Compound of Interest

Compound Name: Potassium L-lactate

Cat. No.: B1592695

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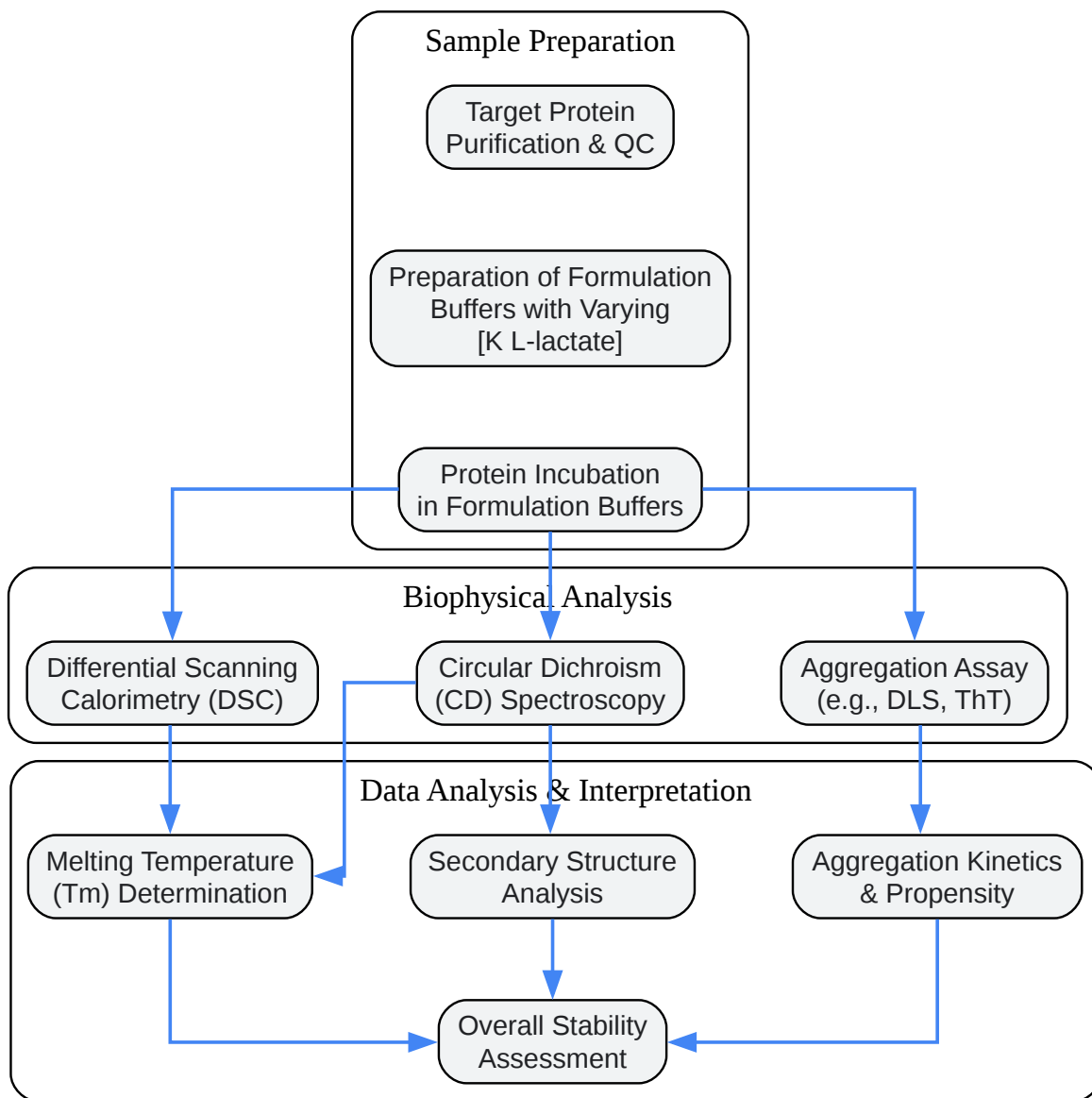
These application notes provide a comprehensive methodology to assess the impact of **potassium L-lactate** as an excipient on the stability of a target protein. The protocols outlined below utilize common biophysical techniques to characterize changes in protein structure and aggregation propensity.

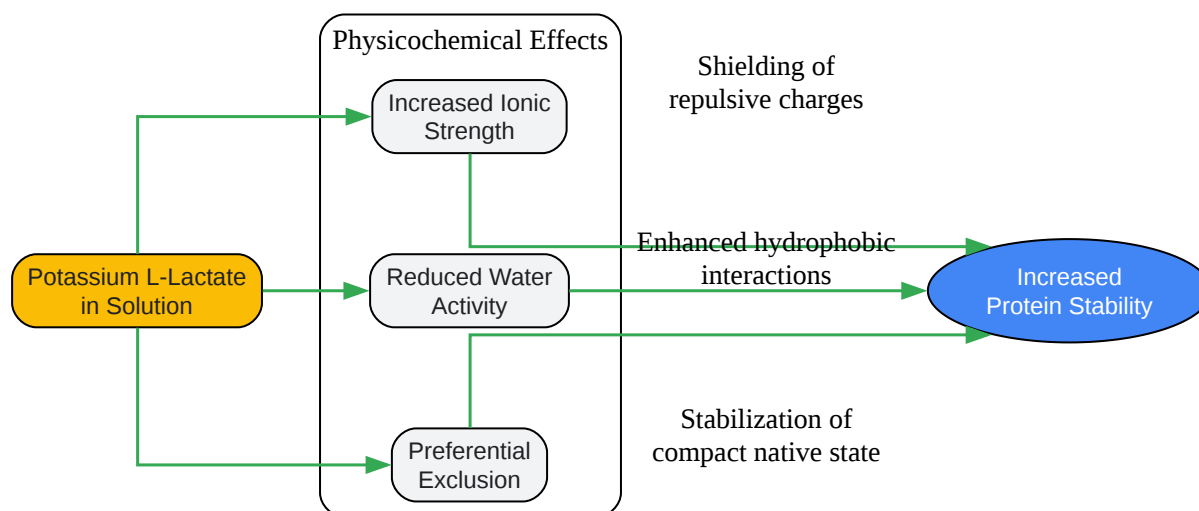
## Introduction

Protein-based therapeutics require optimal formulation to maintain their native conformation and biological activity. Excipients play a crucial role in stabilizing these proteins. **Potassium L-lactate**, a salt of a naturally occurring organic acid, is being explored for its potential as a protein stabilizer. Its effects are thought to arise from its influence on solution properties such as ionic strength and water activity, which can in turn affect the protein's hydration shell and electrostatic interactions. This document details experimental protocols to systematically evaluate the effect of **potassium L-lactate** on protein thermal stability and aggregation.

## Experimental Workflow

The overall workflow for assessing the impact of **potassium L-lactate** on protein stability involves a series of biophysical characterization techniques.





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